

Roxatidine's Documented Mechanisms and Effects

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Compound Focus: Roxatidine

CAS No.: 78273-80-0

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While not antiandrogenic, research has identified other biological activities of **roxatidine**. The table below summarizes its documented mechanisms and the corresponding experimental evidence.

Drug/Area	Primary Mechanism	Experimental Models Used	Key Findings/Effects
Roxatidine (Gastric Acid Reduction)	Histamine H2 receptor antagonist [1] [2]	Clinical trials in humans with duodenal ulcers [3]	• 78.9% ulcer healing rate after 4 weeks (vs. 44.8% for placebo) [3]

| **Roxatidine** (Estrogenic Activity) | Binds to uterine estrogen receptors [1] | • *In vitro* rat/rabbit uterine receptor binding assay • *In vivo* uterotrophic assay (immature rats) [1] | • Significant increase in uterine weight (<0.001) [1] | | **Roxatidine Acetate** (Anti-inflammatory & Skin Barrier) | Inhibits NF-κB cascade; upregulates AhR & SIRT1 to increase filaggrin [2] | • Dfb-induced atopic dermatitis mouse model • TNF-α/IFN-γ-stimulated HaCaT keratinocytes • Human skin equivalent model [2] | • Alleviated skin symptoms & clinical severity • Reduced IgE, histamine, inflammatory cytokines • Recovered skin barrier filaggrin expression [2] |

Experimental Protocols for Antiandrogen Research

Although not used for **roxatidine**, the following established methodologies are used to characterize and compare antiandrogenic drugs [4]. You can apply these protocols to screen compounds for antiandrogenic activity.

- **1. Androgen Receptor (AR) Signaling Assays** These experiments measure a compound's ability to interfere with the androgen signaling pathway.
 - **AR-Mediated Gene Transactivation:** Androgen-sensitive cell lines (e.g., LNCaP, LAPC4) are treated with a synthetic androgen (like R1881) alongside the test compound. The mRNA expression of AR-target genes (e.g., *KLK3* for PSA) is quantified using **qPCR** [4].
 - **Subcellular AR Localization:** Cells are treated, and cellular fractionation separates cytoplasmic and nuclear proteins. **Western Blot analysis** is then used to detect AR protein in each fraction, showing if the compound inhibits androgen-induced nuclear translocation [4].
- **2. Cell Viability and Proliferation Assays** This determines the functional consequence of AR inhibition on cell growth.
 - Androgen-dependent prostate cancer cells are cultured in steroid-depleted media and treated with compounds. Cell viability is measured over time using assays like **WST-1**. Effective antiandrogens will significantly reduce viability in these cells [4].
- **3. Systematic Comparison Workflow** For a fair comparison between multiple compounds (like different antiandrogens), a standardized protocol is essential [4].
 - Use a panel of cell lines (androgen-dependent and independent).
 - Treat all cells under identical conditions (culture medium, drug concentration range, incubation time).
 - Analyze all key parameters (gene transactivation, protein levels, viability) in parallel.

Antiandrogen Comparison Context

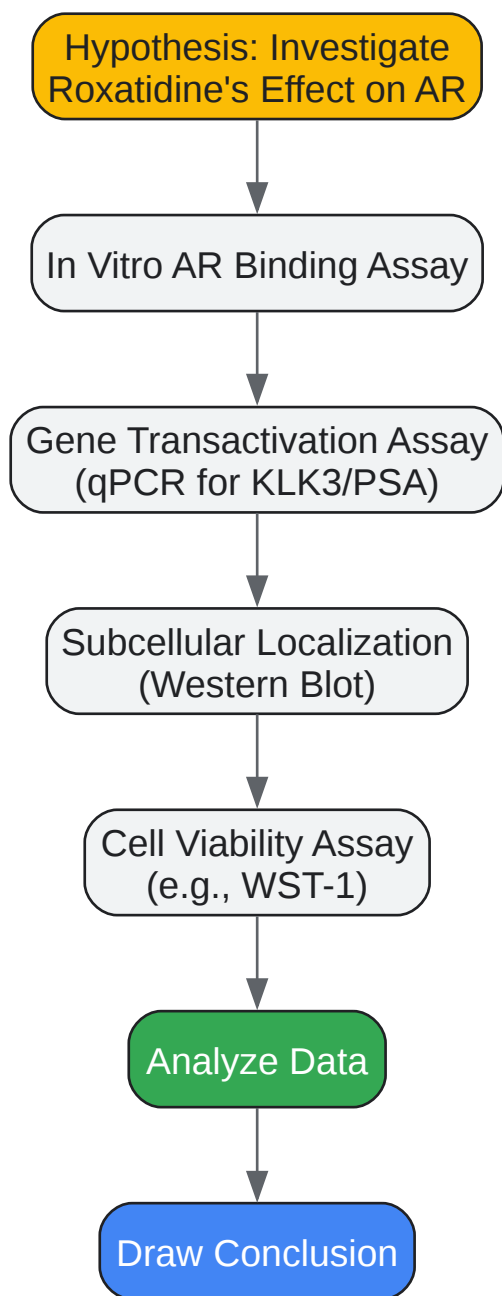
To provide context for what a typical drug comparison in this field looks like, the table below summarizes key characteristics of second-generation antiandrogens based on a clinical review [5]. Please note that this serves as an example only, as **roxatidine** is not part of this class.

Antiandrogen	Key Pharmacokinetic Features	Common Clinical Considerations
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| **Apalutamide** | • High oral bioavailability • Strong inducer of CYP3A4/CYP2C19 • Half-life: ~3 days [5] | • Dosed once daily without food • No dose adjustment with CYP inhibitors/inducers [5] | | **Darolutamide** | • Low bioavailability, requires food • Low CNS penetration • Half-life: ~20 hours [5] | • Dosed twice daily with food • Dose reduction needed for severe renal/hepatic impairment [5] | | **Enzalutamide** | • High oral bioavailability • Strong inducer of CYP3A4 • Half-life: 5.8-8.6 days [5] | • Dosed once daily without food • Requires dose adjustment with strong CYP3A4 inducers or CYP2C8 inhibitors [5] |

How to Propose Your Research

Given the lack of evidence for **roxatidine**'s antiandrogenic activity, here is a conceptual pathway you could explore if this is your research interest. The diagram below outlines a potential experimental workflow to test a hypothesis about **roxatidine** and androgen signaling.



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References

1. Roxatidine, an H(2) Receptor Blocker, Is an Estrogenic ... [pubmed.ncbi.nlm.nih.gov]
2. New Potential of Roxatidine Acetate Hydrochloride on ... [frontiersin.org]
3. A multicenter, double-blind, randomized, placebo-controlled... [pubmed.ncbi.nlm.nih.gov]
4. A Systematic Comparison of Antiandrogens Identifies ... [mdpi.com]
5. of Second-Generation Comparison for the Treatment... Antiandrogens [jhoonline.com]

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